

what is the chemical structure of Macedonic acid

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Compound of Interest

Compound Name: *Macedonic acid*

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An In-depth Technical Guide to Macedonic Acid

For Researchers, Scientists, and Drug Development Professionals

Abstract

Macedonic acid, a pentacyclic triterpenoid of the oleanane class, presents a compelling subject for scientific investigation due to its intricate chemical architecture and potential pharmacological activities. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and known biological context of **Macedonic acid**. While specific experimental data on **Macedonic acid** remains limited in publicly accessible literature, this document compiles available information and draws parallels from closely related oleanane triterpenoids to offer a foundational resource for researchers. This guide is intended to facilitate further exploration into the therapeutic potential of **Macedonic acid** and to provide a basis for future research endeavors.

Chemical Structure and Properties

Macedonic acid is systematically named 3,19-Dihydroxy-oleana-11,13(18)-dien-28-oic acid. It is classified as a heteroangular diene triterpenoid.

The core structure is an oleanane skeleton, a pentacyclic triterpene framework. Key functional groups and structural features include:

- Hydroxyl groups (-OH) at positions C-3 and C-19.
- A conjugated diene system within the C and D rings, specifically at positions 11 and 13(18).
- A carboxylic acid group (-COOH) at position C-28.

These features contribute to its polarity and potential for various chemical interactions and biological activities.

Table 1: Physicochemical Properties of **Macedonic Acid**

Property	Value	Source
Chemical Formula	C ₃₀ H ₄₆ O ₄	[1]
Molecular Weight	470.69 g/mol	[1]
IUPAC Name	3,19-Dihydroxy-oleana-11,13(18)-dien-28-oic acid	[1]
CAS Number	26553-68-4, 39022-00-9	[1][2]
Appearance	Powder	[2]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[2]
pKa (predicted)	4.777	[2]
XLogP (predicted)	6.125	[2]

Note: The existence of two CAS numbers may indicate different reported stereoisomers or assignments by different chemical abstracting services.

Natural Sources and Biosynthesis

Natural Occurrence

While the specific plant source for the initial isolation of **Macedonic acid** is not definitively cited in the available literature, a closely related compound, 3β,23-dihydroxy-oleana-11,13(18)-dien-

28-oic acid, has been isolated from callus tissue cultures of *Paeonia* species. This suggests that plants, potentially within the *Paeoniaceae* family or other related genera, are a likely natural source of **Macedonic acid**.

Postulated Biosynthetic Pathway

The biosynthesis of **Macedonic acid** is presumed to follow the well-established pathway for pentacyclic triterpenoids. This pathway originates from the cyclization of 2,3-oxidosqualene.



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Postulated Biosynthetic Pathway of **Macedonic Acid**.

The pathway involves the cyclization of 2,3-oxidosqualene to form the β -amyrin skeleton. Subsequent enzymatic modifications, including a series of oxidations to form the carboxylic acid at C-28 and hydroxylations, likely mediated by cytochrome P450 monooxygenases, at C-3 and C-19, lead to the formation of **Macedonic acid**. The formation of the conjugated diene system is likely the result of specific desaturase and isomerase activities.

Biological Activity and Potential Signaling Pathways

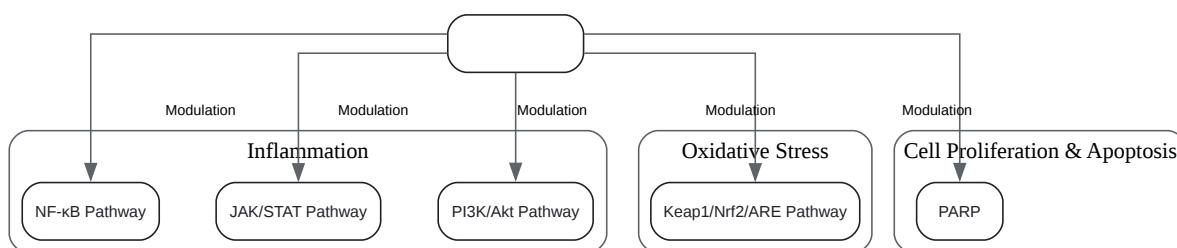
Direct experimental evidence for the biological activity of **Macedonic acid** is sparse. However, the broader class of oleanane triterpenoids is known for a wide range of pharmacological effects, including anti-inflammatory, anti-cancer, and antioxidant activities. These activities are often attributed to their ability to modulate key cellular signaling pathways.

A study on the closely related compound, 3 α -hydroxyolean-11,13(18)-dien-28-oic acid, provides some insight into the potential bioactivities of this structural class.

Table 2: Biological Activity of a Structurally Related Oleanane Triterpenoid

Assay	Cell Line/Organism	Result	Source
Cytotoxicity	HepG2 2.2.15 (Human hepatoma)	IC ₅₀ > 50 µg/mL	[3]
Antibacterial Activity	Bacillus cereus	MIC = 1 µg/mL	[4]
Enterococcus faecalis	MIC = 128 µg/mL	[4]	
Listeria monocytogenes	MIC = 8 µg/mL	[4]	
Staphylococcus aureus	MIC = 32 µg/mL	[4]	
Escherichia coli	MIC > 512 µg/mL	[4]	
Pseudomonas aeruginosa	MIC > 512 µg/mL	[4]	
Salmonella enterica	MIC > 512 µg/mL	[4]	
Hypoglycaemic Activity	(Not specified)	Promotes glucose uptake	[3]

Based on the activities of other oleanane triterpenoids, **Macedonic acid** may modulate the following signaling pathways:



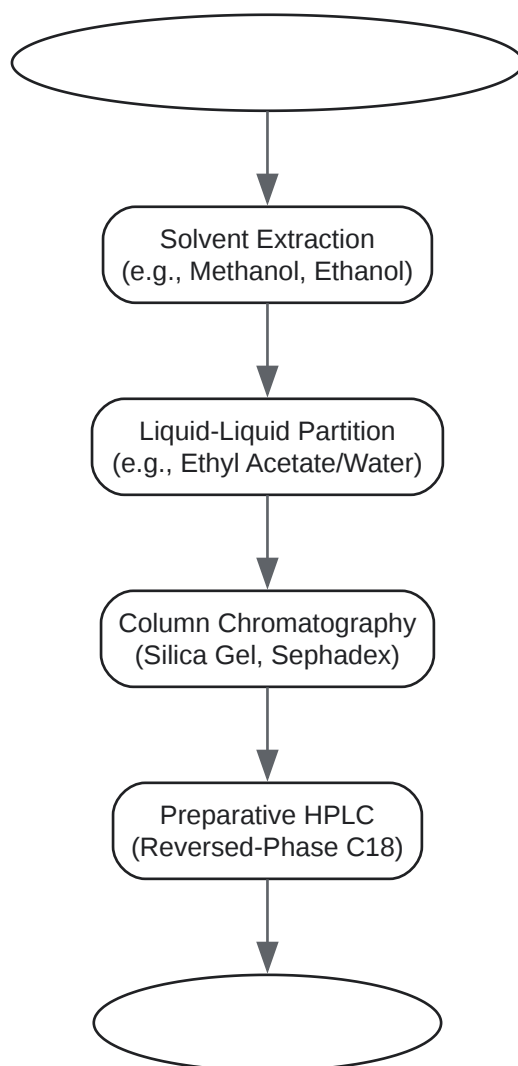
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Potential Signaling Pathways Modulated by **Macedonic Acid**.

Experimental Protocols

Detailed experimental protocols for the isolation and analysis of **Macedonic acid** are not readily available. However, based on standard methodologies for oleanane triterpenoids, the following workflows can be proposed.

Proposed Isolation and Purification Workflow



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Proposed Workflow for Isolation and Purification.

- Extraction: Dried and powdered plant material is extracted with a polar solvent such as methanol or ethanol at room temperature.

- **Partitioning:** The crude extract is concentrated and partitioned between an organic solvent (e.g., ethyl acetate) and water to separate compounds based on polarity.
- **Column Chromatography:** The organic phase is subjected to column chromatography on silica gel, eluting with a gradient of solvents (e.g., hexane-ethyl acetate) to achieve initial separation. Further purification can be performed using Sephadex LH-20.
- **Preparative HPLC:** Final purification is achieved using preparative high-performance liquid chromatography (HPLC) on a reversed-phase C18 column with a suitable mobile phase (e.g., methanol-water or acetonitrile-water).

Structural Elucidation

The structure of the isolated compound would be elucidated using a combination of spectroscopic techniques:

- **Mass Spectrometry (MS):** To determine the molecular weight and elemental composition. Oleanane triterpenoids often exhibit characteristic fragmentation patterns, including retro-Diels-Alder fragmentation, which can provide structural information^{[5][6]}.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ¹H and ¹³C NMR are crucial for determining the carbon skeleton and the position and stereochemistry of substituents. 2D NMR techniques (COSY, HSQC, HMBC) are used to establish connectivities.
- **Infrared (IR) Spectroscopy:** To identify functional groups such as hydroxyl (-OH), carboxylic acid (-COOH), and carbon-carbon double bonds (C=C).

Future Directions

The study of **Macedonic acid** is still in its nascent stages. Future research should focus on:

- **Isolation and Characterization:** The definitive isolation of **Macedonic acid** from a natural source and its complete spectroscopic characterization are paramount.
- **Biological Screening:** A comprehensive screening of its biological activities, including anti-inflammatory, anti-cancer, antiviral, and antimicrobial properties, is warranted.

- Mechanism of Action Studies: Elucidation of the specific signaling pathways modulated by **Macedonic acid** will be crucial to understanding its therapeutic potential.
- Synthetic Approaches: The development of a synthetic route to **Macedonic acid** would enable the production of larger quantities for extensive biological evaluation and the generation of novel analogs with improved activity.

Conclusion

Macedonic acid represents a promising, yet underexplored, natural product. Its oleanane triterpenoid structure suggests a high likelihood of interesting biological activities. This technical guide provides a consolidated resource to stimulate and guide future research into this intriguing molecule, with the ultimate goal of unlocking its potential for the development of new therapeutic agents.

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References

- 1. medkoo.com [medkoo.com]
- 2. dempochem.com [dempochem.com]
- 3. researchgate.net [researchgate.net]
- 4. mdpi.com [mdpi.com]
- 5. Gas chromatography-mass spectrometry of oleanane- and ursane-type triterpenes. Application to Chenopodium quinoa triterpenes [agris.fao.org]
- 6. Chemical and Biological Characterization of Oleanane Triterpenoids from Soy [mdpi.com]
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